

Synthesis and Characterization of 2,3'-Dimethylbiphenyl: A Technical Guide

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Compound of Interest

Compound Name: 2,3'-Dimethylbiphenyl

Cat. No.: B1265500

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **2,3'-Dimethylbiphenyl**, a significant biaryl compound. Biphenyl scaffolds are of considerable interest in medicinal chemistry and materials science. This document outlines detailed experimental protocols for common synthetic routes and presents key characterization data in a structured format to facilitate research and development.

Physicochemical Properties

2,3'-Dimethylbiphenyl is a solid at room temperature with the following properties:

Property	Value	Reference
Molecular Formula	C ₁₄ H ₁₄	--INVALID-LINK--
Molecular Weight	182.26 g/mol	--INVALID-LINK--
CAS Number	611-43-8	--INVALID-LINK--
Appearance	White to off-white solid	
Melting Point	42 °C	
Boiling Point	273.3 °C at 760 mmHg	

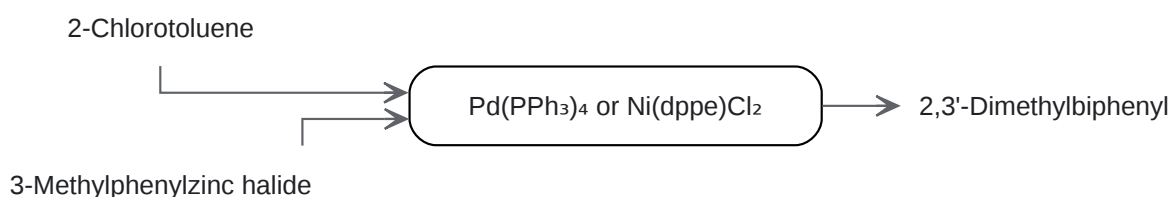
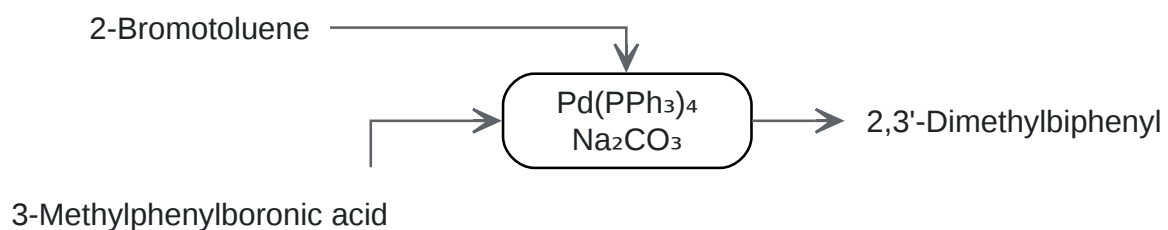
Synthetic Protocols

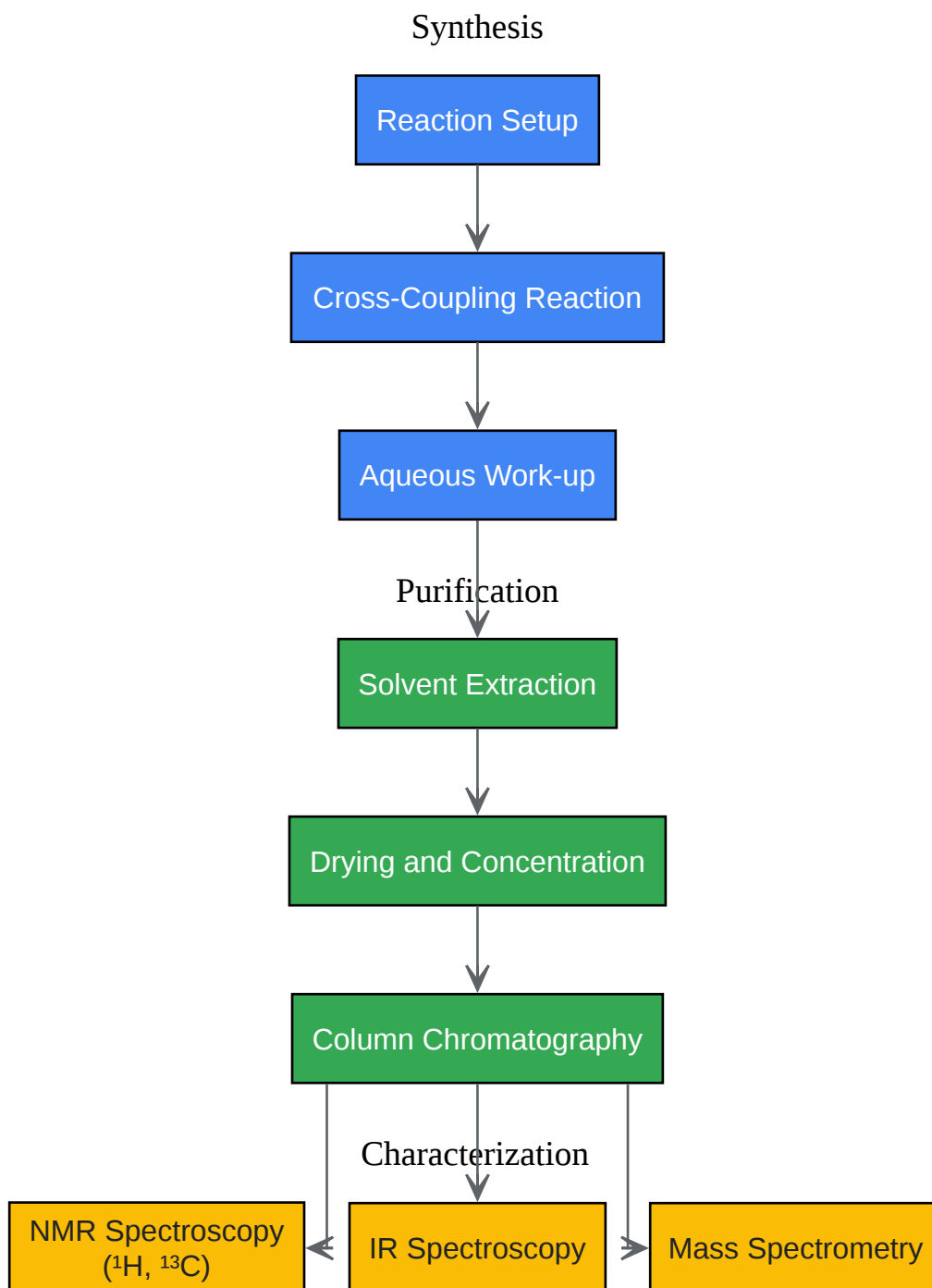
The synthesis of unsymmetrical biphenyls like **2,3'-Dimethylbiphenyl** is most commonly achieved through cross-coupling reactions. The Suzuki-Miyaura and Negishi couplings are particularly effective.

Suzuki-Miyaura Coupling

The Suzuki-Miyaura coupling is a versatile method for the formation of C-C bonds, involving the reaction of an organoboron compound with an organohalide, catalyzed by a palladium complex.

Reaction Scheme:





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